

Application Notes and Protocols for Preparing UKTT15 Solutions in DMSO

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Compound of Interest

Compound Name: UKTT15

Cat. No.: B12381885

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For Researchers, Scientists, and Drug Development Professionals

Introduction

UKTT15 is a potent, allosteric inhibitor of Poly(ADP-ribose) polymerase 1 (PARP1), a key enzyme in the DNA damage response (DDR).[1] As a Type I PARP inhibitor, **UKTT15** exerts its cytotoxic effects in cancer cells, particularly those with deficiencies in homologous recombination repair, by trapping PARP1 onto DNA at the site of single-strand breaks.[1] This trapping prevents the completion of DNA repair, leading to the accumulation of double-strand breaks and subsequent cell death. The efficacy of **UKTT15** is linked to its ability to induce this PARP1-DNA trapping, which is more pronounced compared to other PARP inhibitors with similar enzymatic inhibitory potency.[1]

Proper preparation of **UKTT15** solutions is critical for obtaining accurate and reproducible results in both in vitro and in vivo experiments. Dimethyl sulfoxide (DMSO) is the recommended solvent for creating high-concentration stock solutions of **UKTT15** due to its excellent solubilizing properties for many organic small molecules.[1][2] This document provides detailed protocols for the preparation, storage, and handling of **UKTT15** solutions in DMSO to ensure optimal performance in research and drug development applications.

Data Presentation

UKTT15 Properties

Property	Value	Reference
Molecular Weight	485.49 g/mol	[2]
Appearance	Off-white to light yellow solid	[2]
CAS Number	2468199-58-6	[2]

Solubility and Storage Recommendations

Parameter	Recommendation	Details and Considerations	Reference
Primary Solvent	100% Anhydrous DMSO	Use high-quality, anhydrous DMSO to prevent compound degradation and ensure maximum solubility.	[2]
Maximum Solubility in DMSO	10 mg/mL (20.60 mM)	May require ultrasonic agitation and gentle warming (up to 60°C) to fully dissolve.	[2]
Stock Solution Storage (in DMSO)	-80°C for up to 6 months-20°C for up to 1 month	Aliquot into single-use vials to avoid repeated freeze-thaw cycles. Protect from light.	[2]
Solid Powder Storage	-20°C for up to 3 years4°C for up to 2 years	Store in a desiccated environment.	[2]
Recommended Final DMSO Concentration in Cell-Based Assays	< 0.3% (v/v), ideally ≤ 0.1% (v/v)	High concentrations of DMSO can be toxic to cells and may interfere with experimental results. Always include a vehicle control (DMSO alone) in experiments.	[1]

Experimental Protocols

Protocol 1: Preparation of a 10 mM UKTT15 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **UKTT15** in DMSO, a common starting concentration for subsequent dilutions in experimental assays.

Materials:

- **UKTT15** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated pipettes and sterile tips
- Vortex mixer
- Water bath or heat block (optional)
- Sonicator (optional)

Procedure:

- **Equilibration:** Allow the vial of **UKTT15** powder and the anhydrous DMSO to equilibrate to room temperature before opening to prevent moisture condensation.
- **Weighing:** Accurately weigh the desired amount of **UKTT15** powder. For example, to prepare 1 mL of a 10 mM solution, weigh out 4.85 mg of **UKTT15** (Molecular Weight = 485.49 g/mol).
- **Dissolution:**
 - Add the weighed **UKTT15** powder to a sterile vial.
 - Using a calibrated pipette, add the calculated volume of anhydrous DMSO. For a 10 mM solution with 4.85 mg of **UKTT15**, add 1 mL of DMSO.
- **Mixing:**

- Cap the vial securely and vortex the solution thoroughly for 1-2 minutes until the compound is completely dissolved.
- Visually inspect the solution against a light source to ensure there are no visible particles.
- Aiding Dissolution (if necessary):
 - If the compound does not fully dissolve, gently warm the solution to 37°C for 5-10 minutes. [\[1\]](#)
 - Alternatively, or in combination with warming, sonicate the solution for short intervals until it becomes clear. [\[1\]](#)[\[2\]](#)
- Storage:
 - Once fully dissolved, aliquot the stock solution into single-use, light-protected vials.
 - For long-term storage (up to 6 months), store the aliquots at -80°C. [\[2\]](#)
 - For short-term storage (up to 1 month), store at -20°C. [\[2\]](#)

Protocol 2: Preparation of Working Solutions for Cell-Based Assays

This protocol outlines the dilution of the DMSO stock solution into an aqueous medium (e.g., cell culture medium) for use in cellular assays.

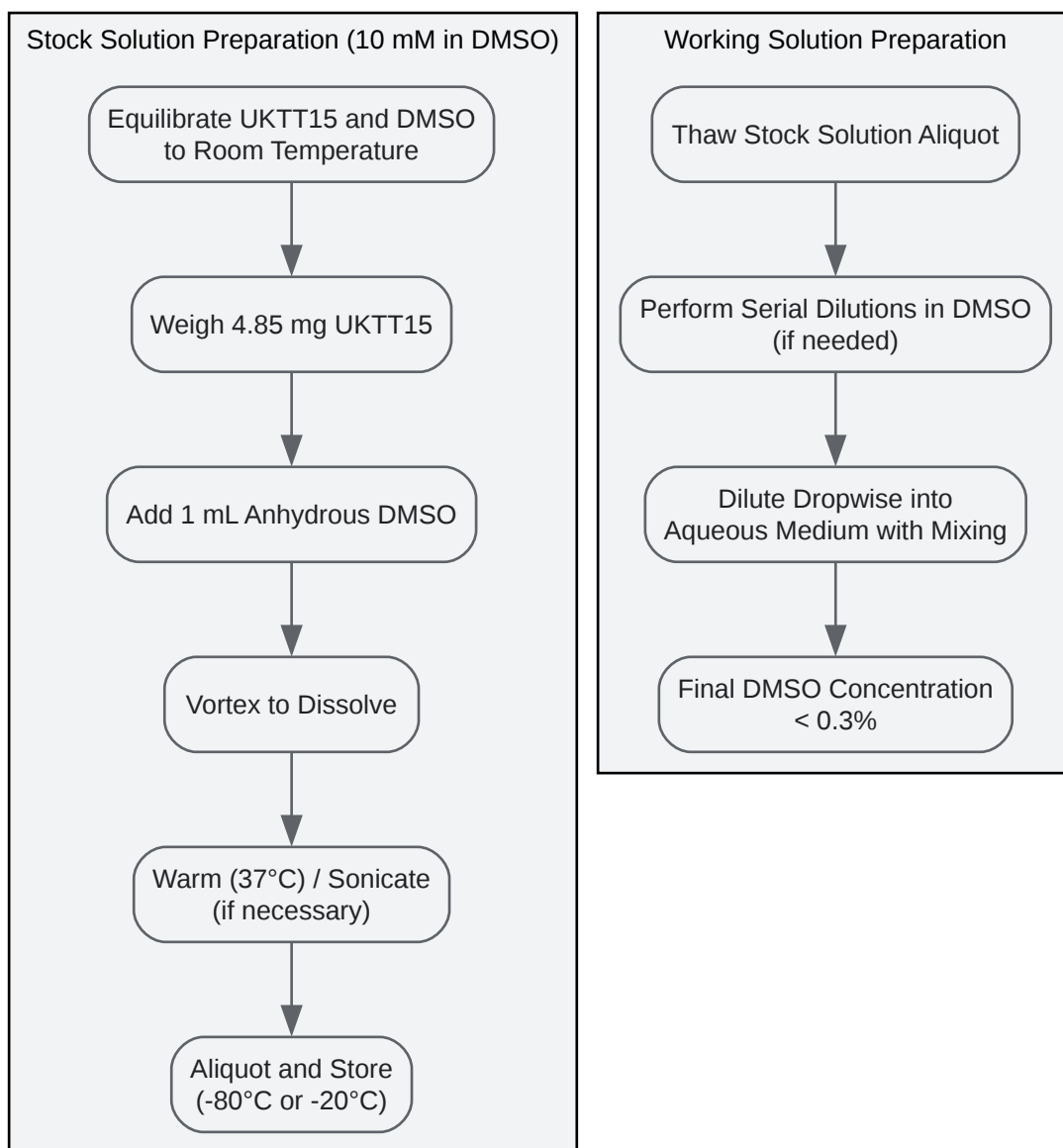
Procedure:

- Thawing Stock Solution: Thaw a single-use aliquot of the **UKTT15** stock solution at room temperature. If any precipitate is observed after thawing, gently warm the vial to 37°C and vortex until the solution is clear. [\[1\]](#)
- Serial Dilutions (in DMSO): If necessary, perform initial serial dilutions of the concentrated stock solution in 100% DMSO to create intermediate stock concentrations. It is generally recommended to avoid making large serial dilutions directly into aqueous buffers to prevent precipitation.

- Final Dilution into Aqueous Medium:
 - To minimize precipitation, add the DMSO stock solution dropwise to the cell culture medium while gently vortexing or swirling the tube.[\[3\]](#) This rapid mixing helps to prevent localized high concentrations of the compound.
 - Ensure the final concentration of DMSO in the cell culture medium is below 0.3%, and preferably at or below 0.1%, to avoid solvent-induced toxicity.[\[1\]](#)
- Vehicle Control: Always prepare a vehicle control containing the same final concentration of DMSO as the experimental samples to account for any effects of the solvent on the cells.

Mandatory Visualizations

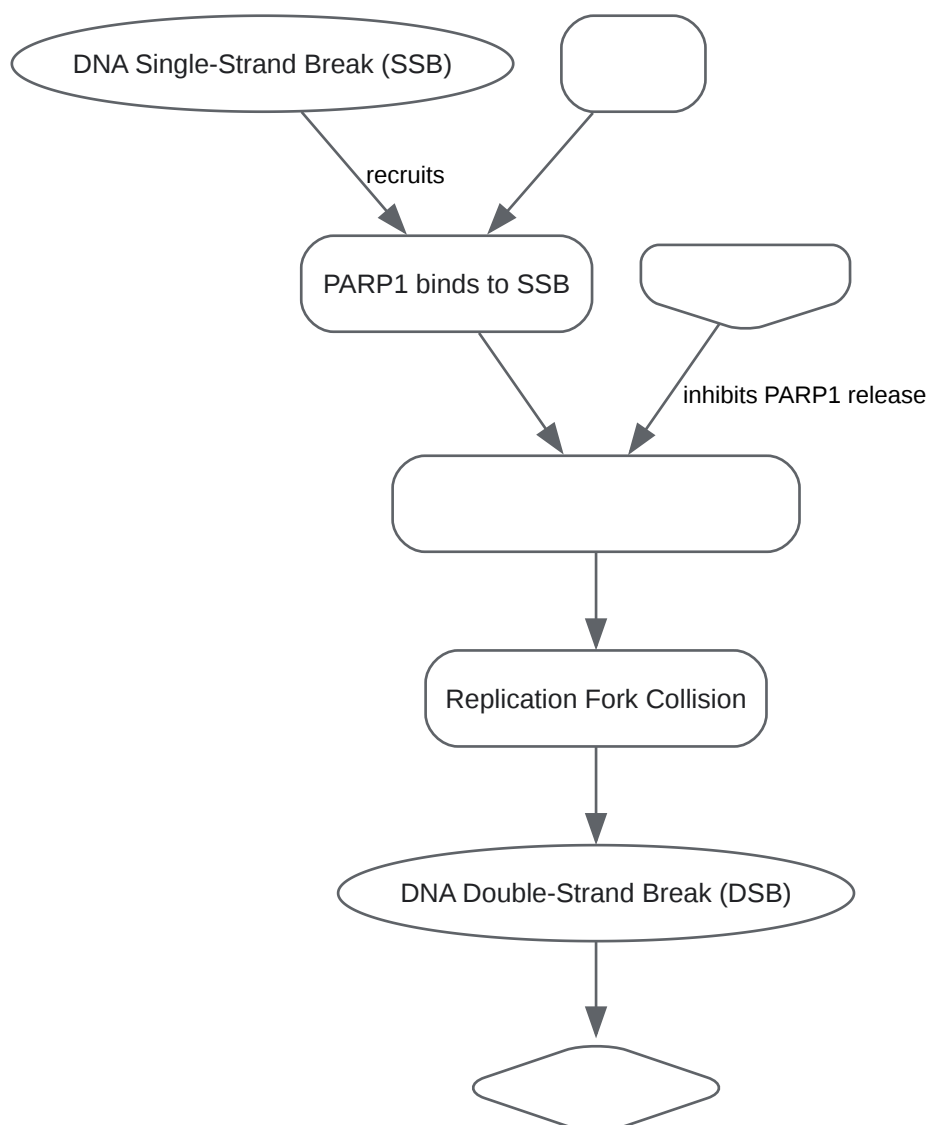
UKTT15 Solution Preparation Workflow



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Caption: Workflow for preparing **UKTT15** solutions in DMSO.

Simplified Signaling Pathway of UKTT15 Action



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Caption: Mechanism of **UKTT15**-induced PARP1 trapping and cell death.

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